

# Application Notes and Protocols for RNASET2 Human Pre-designed siRNA Set A

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## Compound of Interest

Compound Name:	RNASET2 Human Pre-designed siRNA Set A
CAS No.:	2313525-20-9
Cat. No.:	B15623505

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and application notes for the use of the **RNASET2 Human Pre-designed siRNA Set A**. This kit is intended for transient knockdown of human RNASET2 gene expression to facilitate the study of its role in various biological processes, including cancer progression and immune response.

## Introduction to RNASET2

Ribonuclease T2 (RNASET2) is a member of the Rh/T2/S-glycoprotein family of extracellular ribonucleases.<sup>[1][2]</sup> It is encoded by a single copy gene located on chromosome 6q27, a region frequently associated with human malignancies.<sup>[1][3]</sup> RNASET2 has been implicated in various cellular processes and signaling pathways. Depending on the cellular context, it can act as a tumor suppressor by inhibiting cancer cell growth and angiogenesis or, conversely, be upregulated in certain cancers, predicting a poor prognosis.<sup>[2][3][4]</sup> Silencing RNASET2 has been shown to inhibit the migration and pro-angiogenic capabilities of renal cancer cells.<sup>[3]</sup>

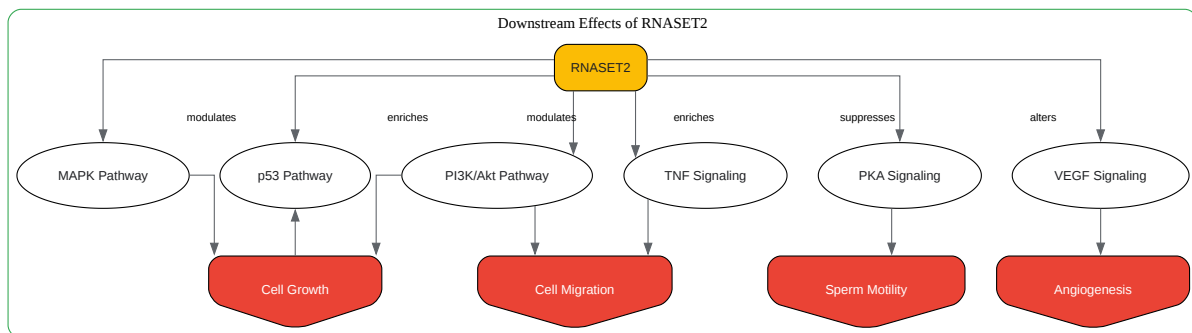
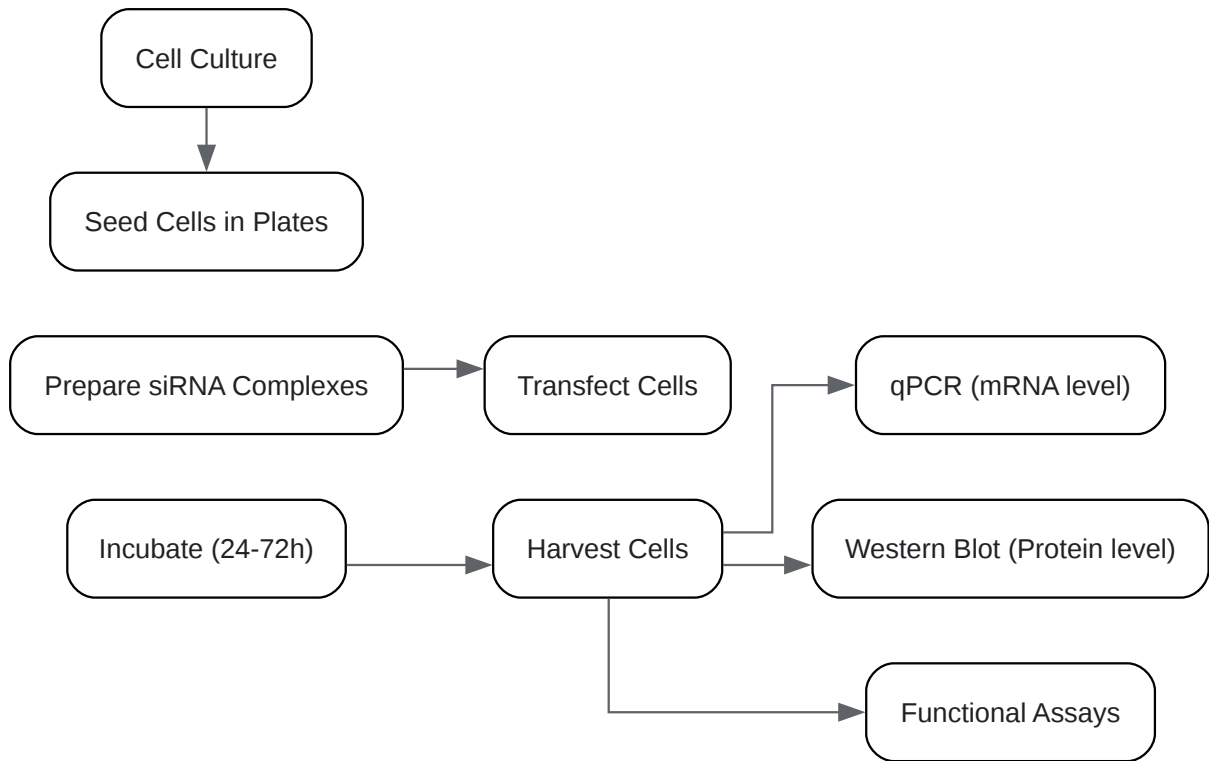
## Product Information

The **RNASET2 Human Pre-designed siRNA Set A** contains the following components:

- Three distinct pre-designed siRNAs targeting human RNASET2 mRNA.
- A non-targeting negative control siRNA.
- A positive control siRNA targeting a housekeeping gene.
- A FAM-labeled negative control siRNA for monitoring transfection efficiency.

## Experimental Workflow

The overall experimental workflow for using the RNASET2 siRNA Set A involves cell culture, siRNA transfection, and subsequent validation of gene knockdown at the mRNA and protein levels. Downstream functional assays can then be performed to assess the phenotypic effects of RNASET2 silencing.



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## References

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- [2. RNASET2 \(F3K4I\) Rabbit Monoclonal Antibody | Cell Signaling Technology \[cellsignal.com\]](#)
- [3. Systematic analysis of RNASET2 gene as a potential prognostic and immunological biomarker in clear cell renal cell carcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
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